Using N-cyclohexyl-2-fluorobenzamide as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*N-cyclohexyl-2-fluorobenzamide*
Cat. No.:	*B1633559*

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Advanced Application Note: **N-Cyclohexyl-2-fluorobenzamide** as a Versatile Pharmaceutical Intermediate

Target Audience: Researchers, medicinal chemists, and drug development professionals.

Structural Rationale & Mechanistic Insights

N-Cyclohexyl-2-fluorobenzamide (CAS 2267-95-0) is a highly privileged building block in medicinal chemistry. By combining the robust lipophilicity of a cyclohexyl ring with the extreme electrophilicity of an ortho-fluorinated benzamide, this intermediate is foundational in the synthesis of complex active pharmaceutical ingredients (APIs).

1.1. The Ortho-Fluorine Advantage in SNAr In Nucleophilic Aromatic Substitution (SNAr), fluorine is paradoxically the most effective leaving group among halogens. While F^- is a poor leaving group in aliphatic SN2 reactions, SNAr is governed by the rate-determining formation of the anionic Meisenheimer complex. Fluorine's extreme electronegativity (-I effect) severely depletes electron density at the ipso-carbon, drastically lowering the activation energy required for nucleophilic attack. Simultaneously, the adjacent carboxamide group provides essential resonance stabilization (-M effect) to the intermediate complex.

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1.2. Conformational Pre-organization via Intramolecular Hydrogen Bonding The secondary amide proton (N-H) in 2-fluorobenzamides forms a strong intramolecular hydrogen bond with the ortho-fluorine atom[1]. This non-covalent interaction locks the molecule into a planar conformation, restricting rotation around the C(aryl)-C(carbonyl) bond. In drug design, this pre-organization minimizes the entropic penalty upon target binding—a structural strategy heavily utilized in the development of Mitogen-Activated Protein Kinase-Activated Protein Kinase-2 (MK-2) inhibitors[2].

1.3. The Cyclohexyl Pharmacophore The bulky cyclohexyl group serves a dual purpose. Synthetically, it provides steric shielding that prevents unwanted N-alkylation during cross-coupling or SNAr reactions. Pharmacologically, it acts as a robust bioisostere for aliphatic chains, offering superior metabolic stability against cytochrome P450-mediated oxidation while enhancing the LogP for optimal blood-brain barrier (BBB) penetration.

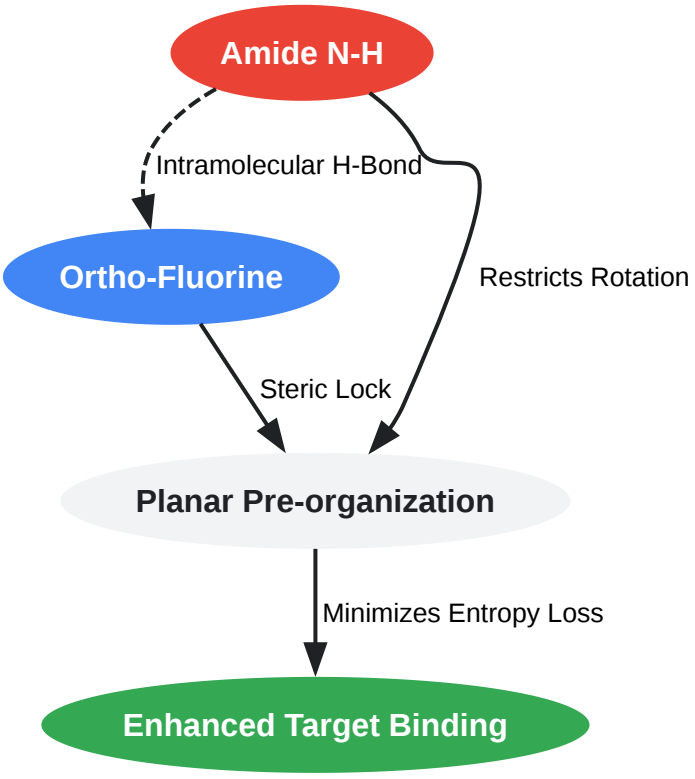

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Fig 1: Intramolecular N-H···F hydrogen bonding driving conformational pre-organization.

Key Synthetic Workflows

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N-Cyclohexyl-2-fluorobenzamide is primarily deployed in two advanced synthetic pathways:

- Intermolecular SNAr: Displacement of the fluorine atom by nitrogen, oxygen, or sulfur nucleophiles to generate 2-substituted benzamides.
- Directed ortho-Metalation (DoM) & C-H Activation: The secondary amide acts as a powerful Directed Metalation Group (DMG). Deprotonation with an alkyllithium reagent allows for regioselective functionalization at the C6 position. Furthermore, related 2-fluorobenzamide derivatives are known to undergo N-deprotonation followed by intramolecular O-SNAr cyclization to yield complex heterocycles like benzo[d]oxazoles[3], or participate in Cu-catalyzed cross-coupling networks[4].

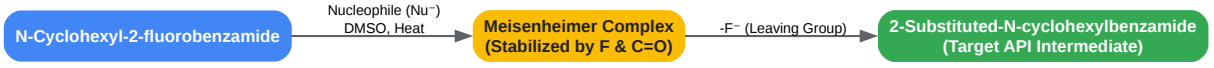

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Fig 2: Mechanistic pathway of SNAr on **N-cyclohexyl-2-fluorobenzamide** via a Meisenheimer complex.

Quantitative Data: SNAr Optimization

The efficiency of the SNAr reaction is highly dependent on the solvent's dielectric constant and the nature of the base. Table 1 summarizes the optimization parameters for the amination of **N-cyclohexyl-2-fluorobenzamide**.

Table 1: Optimization of SNAr Conditions for **N-Cyclohexyl-2-fluorobenzamide**

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Entry	Nucleophile (1.5 eq)	Solvent	Base (2.0 eq)	Temp (°C)	Time (h)	Yield (%)	Mechanistic Rationale
1	Morpholine	DMF	K_2CO_3	80	12	85	Standard conditions; moderate reaction rate.
2	Morpholine	DMSO	K_2CO_3	100	8	94	DMSO solvates K^+, leaving CO_3^{2-} highly basic.
3	Piperidine	DMSO	K_2CO_3	100	8	96	Higher intrinsic nucleophilicity of piperidine.
4	Aniline	DMSO	Cs_2CO_3	120	16	78	Weaker nucleophile requires the "cesium effect".
5	Phenol	NMP	NaH	100	12	88	Irreversible deprotonation required

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for O-nucleophiles.

Validated Experimental Protocols

Protocol A: General Procedure for SNAr Amination (Synthesis of 2-Morpholino-N-cyclohexylbenzamide)

Objective: High-yielding displacement of the ortho-fluorine using a secondary amine. Self-Validation Rationale: This protocol utilizes precipitation as the primary purification method, exploiting the high lipophilicity of the cyclohexyl product versus the water-soluble reagents.

- Reaction Setup: To an oven-dried 50 mL round-bottom flask equipped with a magnetic stir bar, add **N-cyclohexyl-2-fluorobenzamide** (2.21 g, 10.0 mmol, 1.0 eq) and anhydrous K_2CO_3 (2.76 g, 20.0 mmol, 2.0 eq). Causality: K_2CO_3 is selected over NaOH to prevent competitive base-catalyzed hydrolysis of the amide bond.
- Solvent and Reagent Addition: Suspend the mixture in anhydrous DMSO (20 mL, 0.5 M). Add morpholine (1.31 mL, 15.0 mmol, 1.5 eq) via syringe. Causality: DMSO's high polarity stabilizes the anionic Meisenheimer transition state, significantly accelerating the reaction compared to ethereal solvents.
- Execution: Attach a reflux condenser, flush the system with inert gas (N_2 or Ar), and heat the mixture to 100 °C in an oil bath for 8 hours.
- In-Process Control (IPC): Monitor the reaction via LC-MS. The starting material (m/z $[M+H]^+$ 222.1) should be completely consumed, replaced by a single product peak (m/z $[M+H]^+$ 289.2).
- Quenching & Workup: Cool the reaction to room temperature. Pour the mixture slowly into 100 mL of vigorously stirred, ice-cold distilled water. A white precipitate will form immediately. Causality: The product is highly hydrophobic due to the cyclohexyl ring, whereas DMSO, K_2CO_3, and excess morpholine are entirely water-soluble.

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- Isolation: Filter the precipitate under vacuum. Wash the filter cake with 0.1 M aqueous HCl (2 x 20 mL) to remove any trace residual morpholine, followed by cold water (2 x 20 mL). Dry the solid under high vacuum at 45 °C overnight to afford the pure product.

Protocol B: Directed ortho-Metalation (DoM) at the C6 Position

Objective: Regioselective C-H functionalization of the benzamide core. Self-Validation Rationale: Strict temperature control is critical; exceeding -60 °C will result in the nucleophilic attack of the alkyllithium on the amide carbonyl instead of the desired deprotonation.

- Deprotonation: Dissolve **N-cyclohexyl-2-fluorobenzamide** (1.0 eq) in anhydrous THF (0.2 M) under an Argon atmosphere. Cool the solution to -78 °C using a dry ice/acetone bath.
- Metalation: Dropwise add sec-butyllithium (2.2 eq, 1.4 M in cyclohexane) over 15 minutes. Causality: The first equivalent deprotonates the amide N-H. The resulting lithium amide strongly coordinates the second equivalent of sec-BuLi, directing it exclusively to the C6 proton (as C2 is blocked by fluorine).
- Electrophilic Quench: Stir at -78 °C for 1 hour, then add the desired electrophile (e.g., anhydrous DMF, 3.0 eq, to install a formyl group).
- Workup: Allow the reaction to warm to 0 °C, quench with saturated aqueous NH_4Cl, extract with EtOAc, dry over Na_2SO_4, and purify via silica gel chromatography.

References

- Alkorta, I., et al. "A DFT and AIM analysis of the spin-spin couplings across the hydrogen bond in the 2-fluorobenzamide and related compounds." Magnetic Resonance in Chemistry (2009). 1
- "WO2004058762A1 - Mitogen activated protein kinase-activated protein kinase-2 inhibiting compounds." Google Patents. 2
- "Cu-Catalyzed Arylation of Bromo-Difluoro-Acetamides by Aryl Boronic Acids, Aryl Trialkoxysilanes and Dimethyl-Aryl-Sulfonium Salts: New Entries to Aromatic Amides." MDPI (2021). 4

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- "Benzo[d]oxazoles from Anilides by N-Deprotonation–O-SNAr Cyclization." PMC (2024). 3

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Sources

- 1. userpage.fu-berlin.de [userpage.fu-berlin.de]
- 2. WO2004058762A1 - Mitogen activated protein kinase-activated protein kinase-2 inhibiting compounds - Google Patents [patents.google.com]
- 3. Benzo[d]oxazoles from Anilides by N-Deprotonation–O-SNAr Cyclization - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
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